

Application Notes and Protocols for Intracellular Calcium Mobilization Assay with ONO-7300243

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Compound of Interest

Compound Name: ONO-7300243

Cat. No.: B609753

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Introduction

ONO-7300243 is a potent and novel antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1).^{[1][2]} LPA1 is a G protein-coupled receptor (GPCR) that, upon activation by its endogenous ligand lysophosphatidic acid (LPA), triggers a signaling cascade leading to various cellular responses, including intracellular calcium mobilization.^[1] This makes the measurement of intracellular calcium a robust method for assessing the antagonist activity of compounds like **ONO-7300243**. These application notes provide a detailed protocol for an intracellular calcium mobilization assay to determine the potency of **ONO-7300243** as an LPA1 antagonist.

Principle of the Assay

This assay quantifies the ability of **ONO-7300243** to inhibit the increase in intracellular calcium concentration induced by an LPA1 receptor agonist. Cells expressing the LPA1 receptor are pre-loaded with a calcium-sensitive fluorescent dye. When the LPA1 receptor is activated by an agonist, Gq/11 proteins are stimulated, leading to the activation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, causing the release of stored calcium into the cytoplasm. The fluorescent dye binds to the increased intracellular calcium, resulting in a change in its fluorescence intensity, which can be measured to determine receptor activation. In the presence of an antagonist like **ONO-**

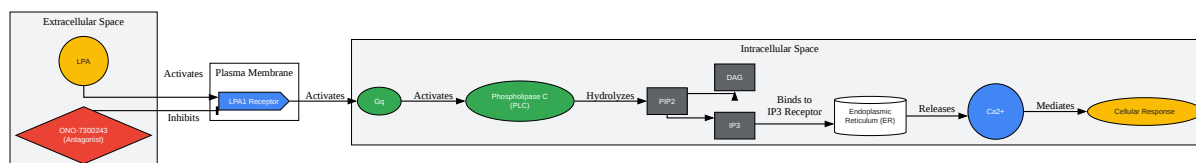
7300243, the agonist-induced calcium mobilization is inhibited in a concentration-dependent manner, allowing for the determination of the antagonist's potency (e.g., IC50 value).

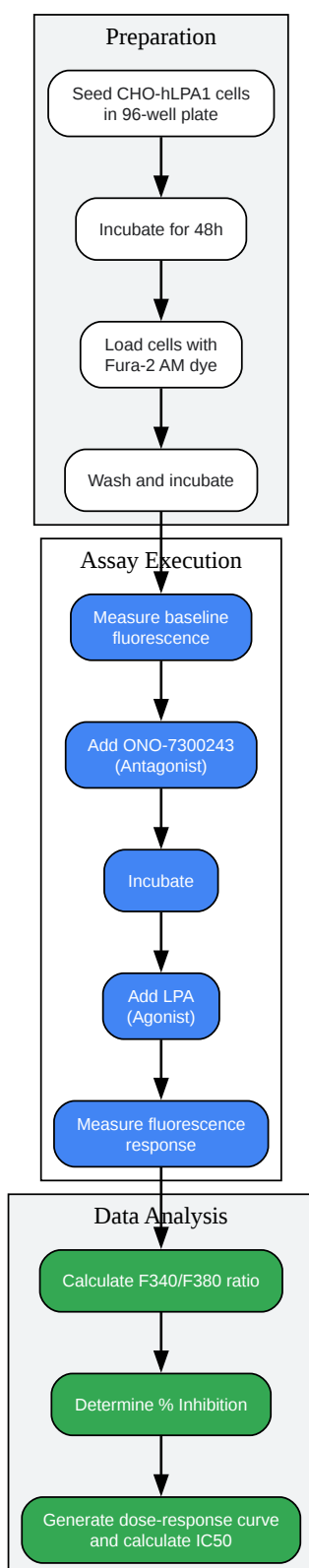
Data Presentation

Table 1: In Vitro Activity of **ONO-7300243**

Parameter	Value	Cell Line	Assay Conditions	Reference
IC50	160 nM	CHO cells stably expressing human LPA1	Intracellular Ca ²⁺ mobilization assay with Fura-2 AM dye. [2]	[2]

Signaling Pathway





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References

- 1. Discovery of ONO-7300243 from a Novel Class of Lysophosphatidic Acid Receptor 1 Antagonists: From Hit to Lead - PMC [pmc.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
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